

Application Notes and Protocols for Stable-Isotope Dilution Measurement of N-Isovaleroylglycine

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Compound of Interest

Compound Name: *N-Isovaleroylglycine*

Cat. No.: *B1141336*

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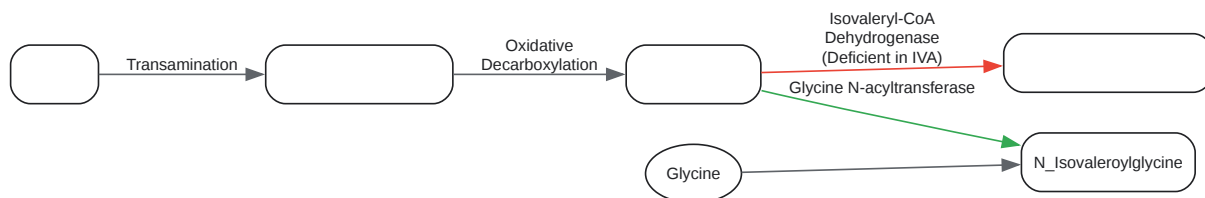
For Researchers, Scientists, and Drug Development Professionals

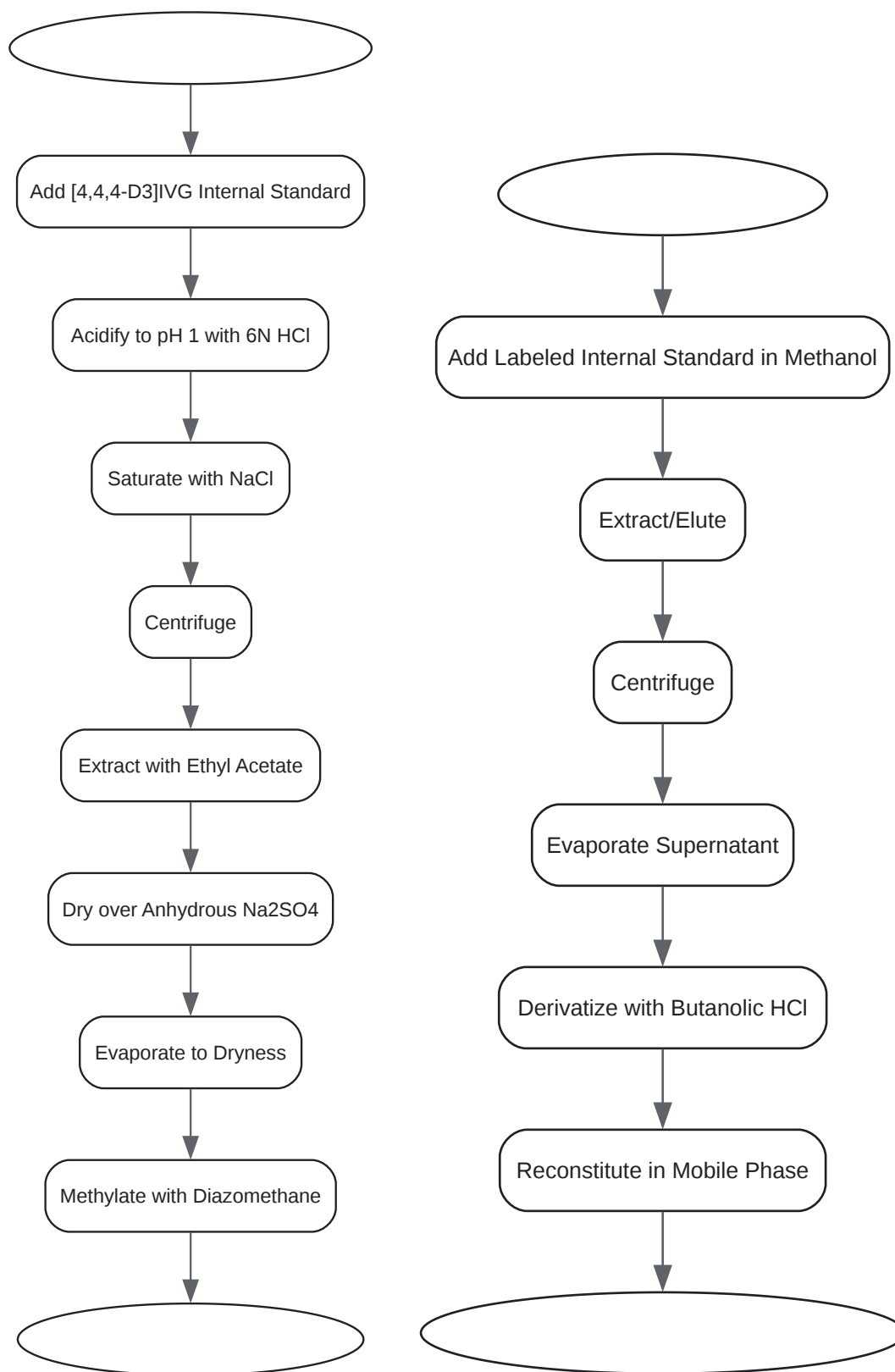
Introduction

N-Isovaleroylglycine (IVG) is a critical biomarker for the diagnosis and monitoring of Isovaleric Acidemia, an inherited metabolic disorder affecting leucine catabolism. Quantitative analysis of IVG in biological matrices such as urine, amniotic fluid, and blood is essential for clinical diagnosis and for research into the efficacy of therapeutic interventions. Stable-isotope dilution mass spectrometry (SID-MS) is the gold standard for accurate and precise quantification of small molecules like IVG in complex biological samples. This document provides detailed application notes and protocols for the measurement of **N-Isovaleroylglycine** using SID-MS by both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Biochemical Pathway

In Isovaleric Acidemia, the deficiency of isovaleryl-CoA dehydrogenase leads to the accumulation of isovaleryl-CoA. This is then conjugated with glycine to form N-isovalerylglycine, which is excreted in the urine.^[1]





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References

- 1. The identification and the excretion pattern of isovaleryl glucuronide in the urine of patients with isovaleric acidemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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